

Proper Disposal of (-)-Enitociclib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Enitociclib

Cat. No.: B3419896

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Essential guidelines for the safe handling and disposal of the selective CDK9 inhibitor, **(-)-Enitociclib**, ensuring personnel safety and regulatory compliance.

(-)-Enitociclib is a potent and selective inhibitor of cyclin-dependent kinase 9 (CDK9), a key regulator of transcription with potential antineoplastic activity.[1][2][3] Due to its mechanism of action, which involves inducing apoptosis and inhibiting the transcription of oncogenes, it is imperative that researchers, scientists, and drug development professionals handle and dispose of this compound with stringent safety protocols.[3][4] Although some safety data sheets (SDS) may classify it as not a hazardous substance, its biological activity warrants treating it as a potentially cytotoxic agent.[5][6]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all relevant personnel are familiar with the following safety measures. This information is a synthesis of best practices for handling potent chemical compounds in a laboratory setting.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, a lab coat or gown, and safety glasses or goggles. Gloves must be inspected before use and disposed of as contaminated waste after handling the compound.
- **Ventilation:** Handle **(-)-Enitociclib** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[5]

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[7] In case of accidental contact, rinse the affected area thoroughly with water and seek medical advice.[5]
- **Spill Management:** In the event of a spill, evacuate the area and consult an expert. Use appropriate absorbent materials for liquid spills and carefully sweep up solid materials to avoid dust dispersion.[7] All materials used for cleanup must be treated as hazardous waste and disposed of accordingly.[8]

Summary of Chemical and Safety Data

The following table summarizes key identification and safety information for **(-)-Enitociclib**.

Property	Data
Synonyms	LEE011, (+)-BAY-1251152, (+)-VIP152
CAS Number	1211441-98-3 (for LEE011), 1610408-97-3
Molecular Formula	C ₁₉ H ₁₈ F ₂ N ₄ O ₂ S
Molecular Weight	404.43 g/mol
Primary Hazard	Potent kinase inhibitor with cytotoxic potential
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, strong reducing agents

Data sourced from multiple safety data sheets and chemical databases.[1][5][9]

Step-by-Step Disposal Procedures

Disposal of **(-)-Enitociclib** and associated waste must comply with all federal, state, and local regulations.[7][10] Do not dispose of this compound with household garbage or into the sewage system.[9]

Unused or Expired (-)-Enitociclib (Solid Powder)

- **Consult Regulations:** Refer to your institution's specific guidelines for cytotoxic or hazardous chemical waste.

- Primary Container: Keep the compound in its original, tightly sealed container.^[9] Ensure the label is intact and legible.
- Segregation: This waste must be segregated from other chemical waste streams.
- Disposal Route: The recommended method of disposal is incineration at an approved hazardous waste facility.^[7] It may be possible to dissolve the material in a combustible solvent for incineration.^[7] Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.

Contaminated Labware and Materials

This category includes items such as pipette tips, gloves, empty vials, bench paper, and other materials that have come into direct contact with **(-)-Enitociclib**.

- Collection: Place all contaminated solid waste into a dedicated, clearly labeled hazardous waste container.^[11] This is often a yellow bin designated for cytotoxic or pharmaceutical waste.^[11]
- Packaging: For sharps like needles or scalpels, use a designated sharps container first before placing it inside the larger waste box.^[11] Other materials should be placed in double, robust plastic bags that are individually sealed.^[11]
- Labeling: The outer container must be clearly labeled as "Cytotoxic Waste" or "Hazardous Chemical Waste," in accordance with institutional policy.
- Final Disposal: The sealed container should be transferred to your facility's designated chemical waste storage area for collection by a licensed hazardous waste disposal company.

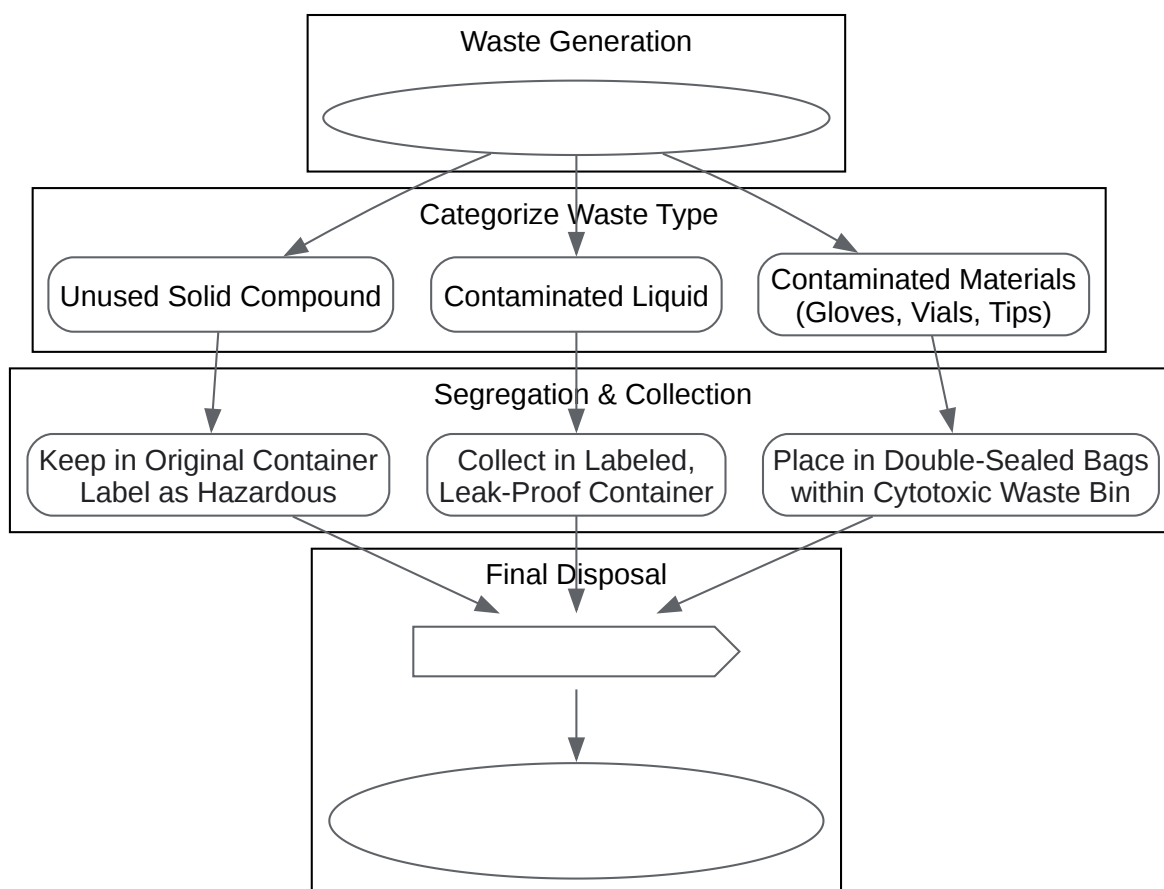
Liquid Waste (e.g., Solutions in DMSO or other solvents)

- Collection: Collect all liquid waste containing **(-)-Enitociclib** in a dedicated, leak-proof, and chemically compatible container.^[11] Do not mix with other solvent waste streams unless permitted by your EHS office.
- Labeling: The container must be clearly labeled with the chemical name "**(-)-Enitociclib**" and the solvent used (e.g., "**(-)-Enitociclib** in DMSO").

- Storage: Keep the waste container sealed and stored in a secondary containment bin within a ventilated area, away from incompatible materials.
- Disposal: Arrange for pickup through your institution's EHS office for incineration. Do not pour any solution containing this compound down the drain.[9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Enitociclib** waste.



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Caption: Workflow for the proper disposal of **(-)-Enitociclib** waste streams.

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